

Application Notes and Protocols for the Analytical Characterization of 4-(Phenylthio)aniline

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Compound of Interest

Compound Name: 4-(Phenylthio)aniline

Cat. No.: B071985

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Introduction

4-(Phenylthio)aniline is a substituted aniline derivative with applications in organic synthesis, serving as a building block for pharmaceuticals and other specialty chemicals. Its unique structure, incorporating a phenylthio group, imparts specific physicochemical properties that necessitate a multi-faceted analytical approach for comprehensive characterization. This guide provides a detailed overview of the essential analytical techniques for the structural elucidation, purity assessment, and quality control of **4-(Phenylthio)aniline**, tailored for researchers, scientists, and professionals in drug development. The methodologies described herein are grounded in established analytical principles and are designed to ensure data integrity and regulatory compliance.

Physicochemical Properties of 4-(Phenylthio)aniline

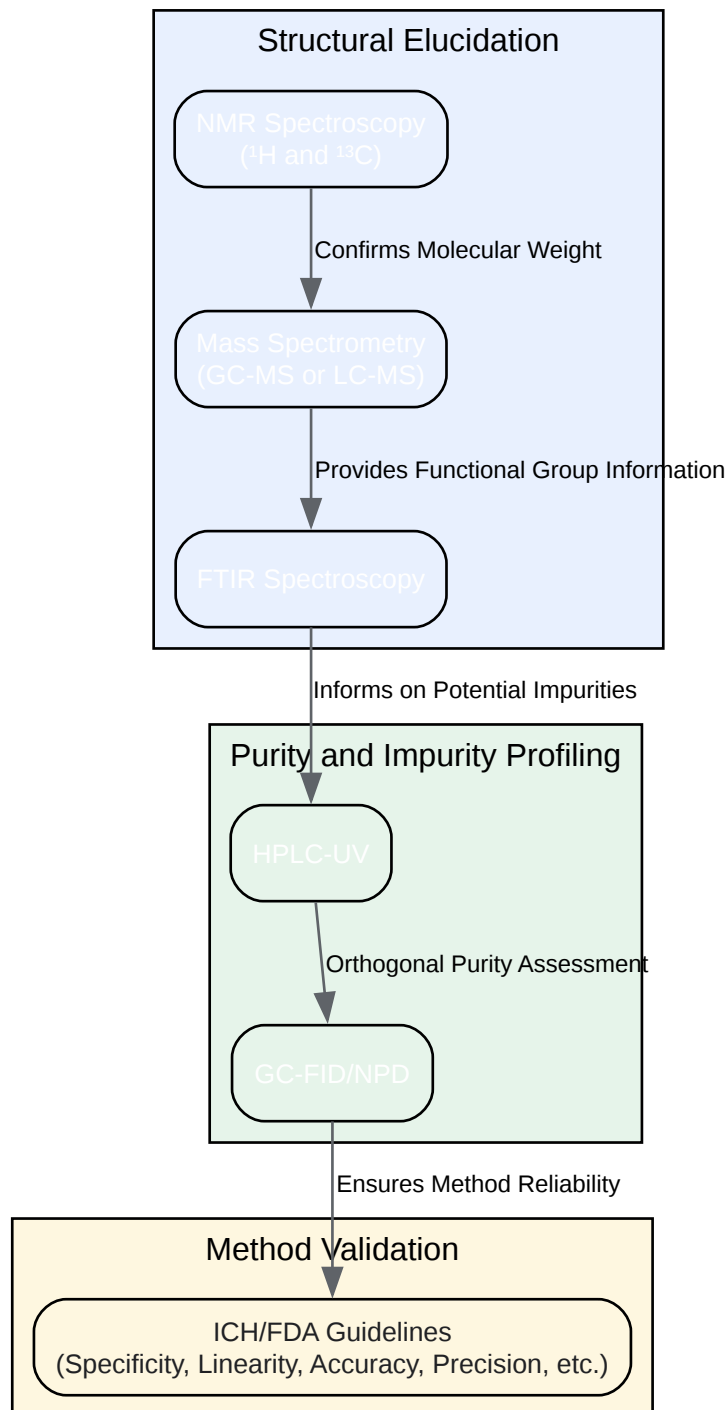
A thorough understanding of the fundamental physicochemical properties of **4-(Phenylthio)aniline** is critical for the development of robust analytical methods. These properties influence sample preparation, chromatographic behavior, and spectroscopic response.

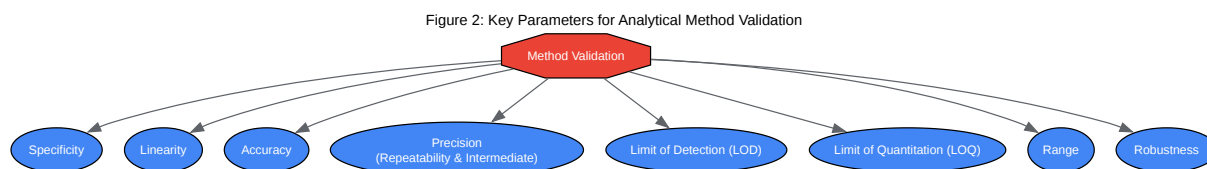
Property	Value	Source
Molecular Formula	C ₁₂ H ₁₁ NS	[1][2]
Molecular Weight	201.29 g/mol	[1][3]
CAS Number	1135-14-4	[1][3]
Appearance	Varies (can be an oil or solid)	[4]
XLogP3	2.9	[1]

Strategic Approach to Analytical Characterization

The comprehensive characterization of **4-(Phenylthio)aniline** relies on a synergistic combination of spectroscopic and chromatographic techniques. This integrated approach ensures unambiguous identification, accurate quantification, and thorough purity profiling. The following workflow provides a logical sequence for the analytical characterization process.

Figure 1: Integrated Analytical Workflow





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Sources

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- To cite this document: BenchChem. [Application Notes and Protocols for the Analytical Characterization of 4-(Phenylthio)aniline]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b071985#analytical-techniques-for-4-phenylthio-aniline-characterization]

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